

what is 3-Aminopropanethiol used for

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Compound Focus: 3-Aminopropanethiol

CAS No.: 462-47-5

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Applications of 3-Aminopropanethiol

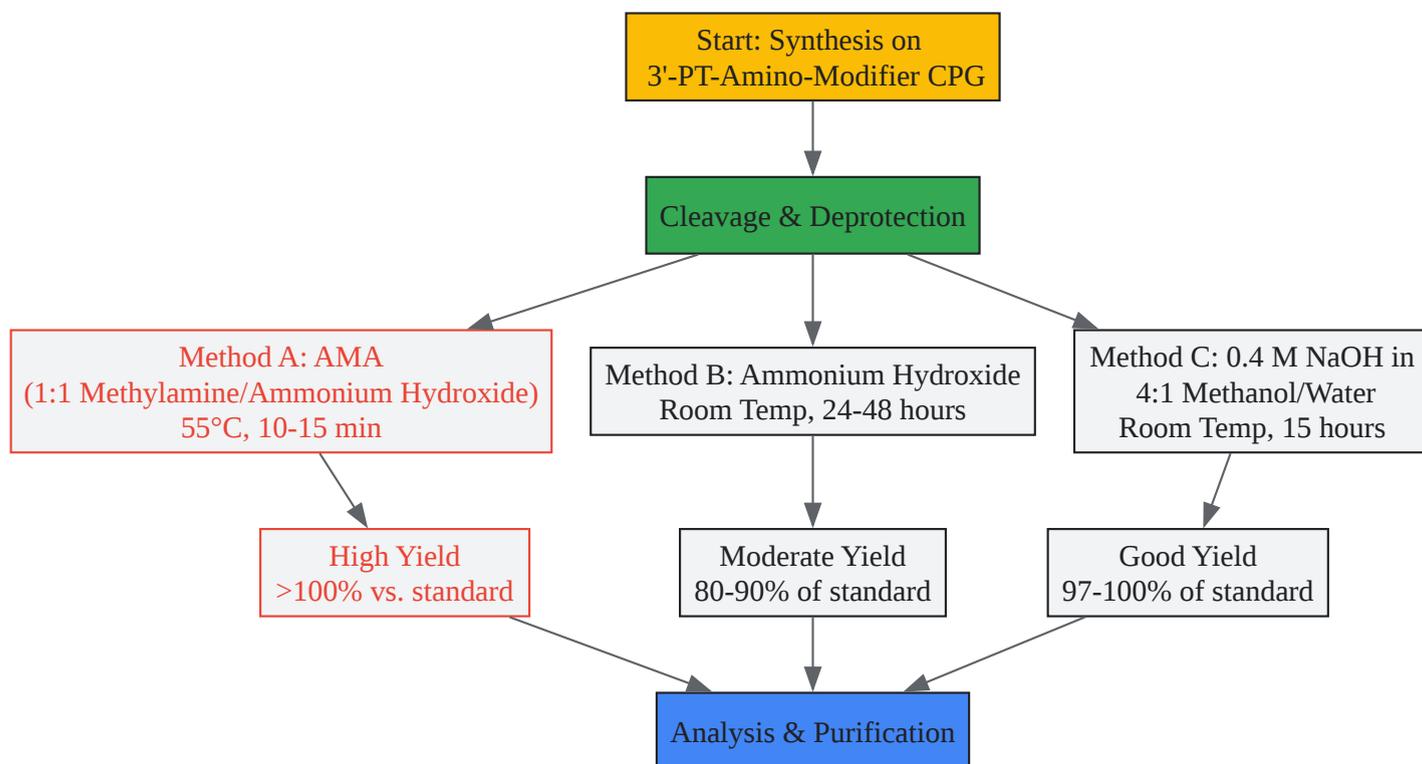
The dual functional groups of **3-aminopropanethiol** make it a valuable intermediate in various technical and industrial fields. Its key applications are summarized in the table below.

Field of Application	Specific Use	Function / Role
Organic Synthesis & Biochemistry	Building block for pharmaceuticals and agrochemicals [1].	Forms stable covalent bonds with other molecules [1].
	Treatment for acute leukemia [1].	Targets and eliminates cancerous cells [1].
Medical Research & Therapy	Treatment for radiation-induced bone marrow suppression [1].	Stimulates the production of blood cells [1].
	Modification of proteins, antibodies, or peptides [2].	Amino group condenses with carboxyl or aldehyde groups [2].
Bioconjugation & Materials Science	Preparation of biosensors or targeted drug carriers [2].	Thiol group binds to gold nanoparticles and quantum dots [2].

Field of Application	Specific Use	Function / Role
	Construction of self-assembled monolayers (SAMs) [2].	Improves surface properties of materials [2].
Industrial Applications	Corrosion inhibitor in the petroleum industry [1].	Prevents corrosion of pipelines and storage tanks [1].
	Component in rubber chemicals production [1].	Improves elasticity, durability, and environmental resistance [1].
	Used in the production of herbicides [1].	Enhances effectiveness in targeting specific weeds [1].

Experimental Protocol: Oligonucleotide Synthesis and Modification

3-Aminopropanethiol derivatives are crucial in oligonucleotide synthesis for introducing amino modifiers at the 3'-end. The following workflow details the use of a specific solid support and the deprotection steps.



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Workflow for oligonucleotide synthesis using a 3'-PT-Amino-Modifier support and key deprotection methods with comparative yields. [3]

Procedure [3]

- **Synthesis:** Perform standard oligonucleotide synthesis (e.g., a 20mer sequence) on a 1 μ mole scale using the **3'-PT-Amino-Modifier C3 or C6 CPG** as the solid support.
- **Cleavage & Deprotection:** After synthesis, place the support in a screw-cap vial and subject it to one of the following deprotection conditions to cleave the oligonucleotide and remove the phthalimide (PT) protecting group:
 - **Recommended Method:** A 1:1 mixture of methylamine and ammonium hydroxide (AMA) at **55°C for 10 minutes**.
 - **Alternative Method 1:** Concentrated ammonium hydroxide at room temperature for **24-48 hours**.

- **Alternative Method 2:** A solution of 0.4 M sodium hydroxide in a 4:1 mixture of methanol and water at room temperature for **15 hours**.
- **Isolation & Analysis:** Carefully isolate the product by standard methods (e.g., evaporation). Determine the yield by measuring absorbance at 260 nm. Analyze the purity and identity of the final 3'-amino-modified oligonucleotide by Polyacrylamide Gel Electrophoresis (PAGE) and mass spectrometry.

Key Considerations [3]

- The **AMA method at 55°C for 10 minutes** is highly recommended for its high yield and speed, making it suitable for high-throughput workflows.
- Avoid using **potassium carbonate in methanol** (UltraMild conditions) for deprotection, as it yields very little product (~13-15%) with these supports.
- The phthalimide-based modifier support provides a significant advantage: the resulting amino-modified oligonucleotide is of higher purity because it lacks an acetyl-capped side product common with other modifier chemistries.

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References

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2. China CAS 7211-54- 3 | 3 -Aminopropane-1-thiol Hydrochloride... [alfachemch.com]
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